

Desmethyl Ferroquine: An In-depth Technical Guide on its Activity Against Plasmodium falciparum

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Compound of Interest

Compound Name: *Desmethyl ferroquine*

Cat. No.: *B3182555*

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Introduction

Desmethyl ferroquine (DMFQ), also known as mono-N-demethyl ferroquine or SSR97213, is the major and pharmacologically active metabolite of the novel antimalarial drug, ferroquine (FQ, SSR97193).[1][2] Ferroquine, an organometallic compound developed to overcome widespread chloroquine (CQ) resistance, undergoes metabolic N-demethylation to form DMFQ.[3][4] This metabolite significantly contributes to the overall and sustained antimalarial activity observed after the administration of ferroquine, exhibiting a longer terminal half-life than its parent compound.[1][2][5] This document provides a comprehensive overview of the in vitro activity of **desmethyl ferroquine** against *Plasmodium falciparum*, its metabolic generation, and putative mechanisms of action.

In Vitro Antiplasmodial Activity

Desmethyl ferroquine demonstrates potent activity against both chloroquine-sensitive (CQS) and chloroquine-resistant (CQR) strains of *P. falciparum*. Its efficacy, while slightly reduced compared to the parent compound ferroquine, remains significantly higher than that of chloroquine, particularly against resistant strains.[3]

Table 1: Comparative In Vitro Activity (IC50) of Desmethyl Ferroquine and Related Compounds against *P. falciparum* Strains

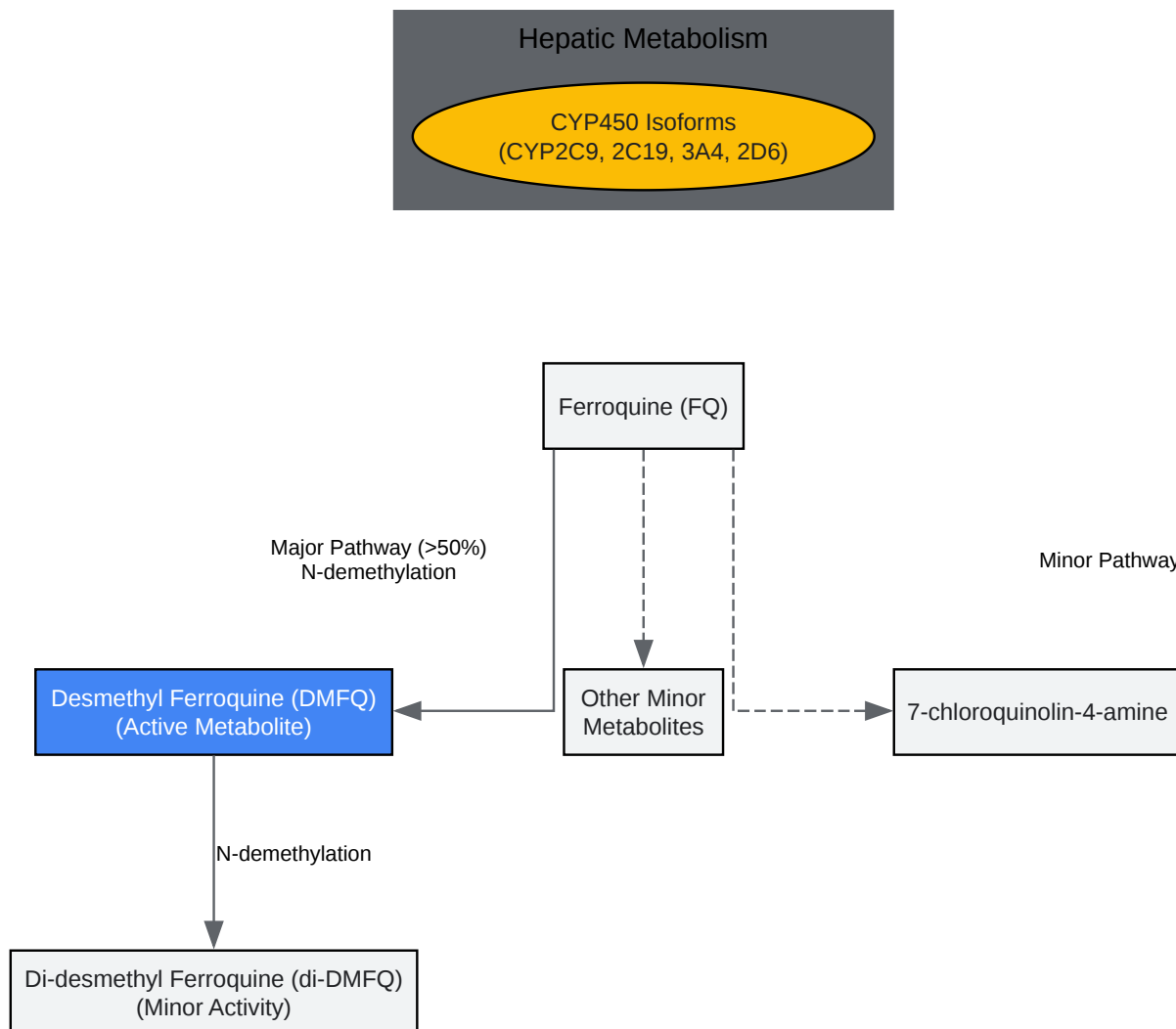
Compound	Strain	Chloroquine Susceptibility	IC50 (nM)	Reference(s)
Desmethyl Ferroquine (DMFQ)	3D7	Sensitive	< 45	[5]
W2	Resistant	< 45	[5]	
Thai Border Isolates (n=64)	Multi-drug Resistant	37.0 (95% CI: 34.3-39.9)	[6][7]	
Ferroquine (FQ)	3D7	Sensitive	10-30	[6][8]
W2	Resistant	10-30	[6][8]	
Thai Border Isolates (n=65)	Multi-drug Resistant	9.3 (95% CI: 8.7-10.0)	[7]	
Chloroquine (CQ)	3D7	Sensitive	~20	[3]
W2	Resistant	> 200	[3]	

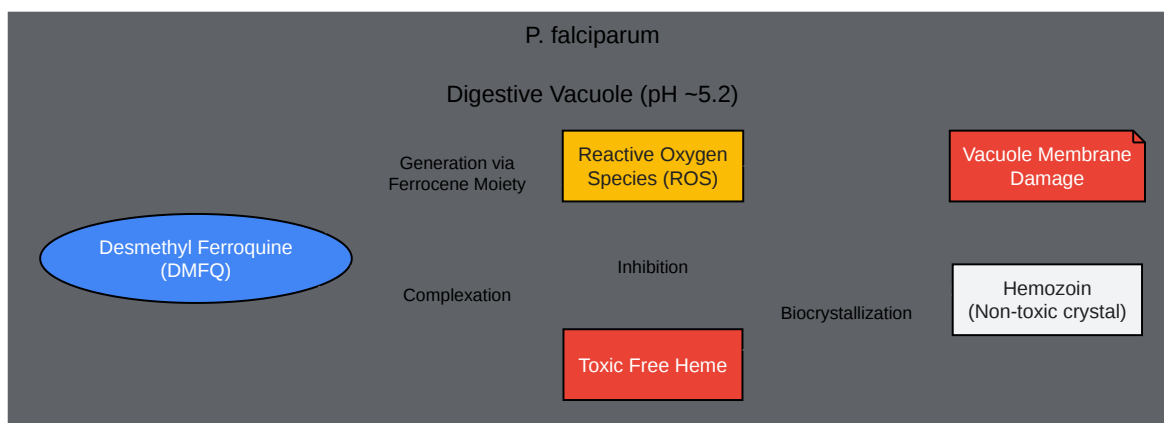
Note: IC50 values can vary between studies due to different experimental conditions.

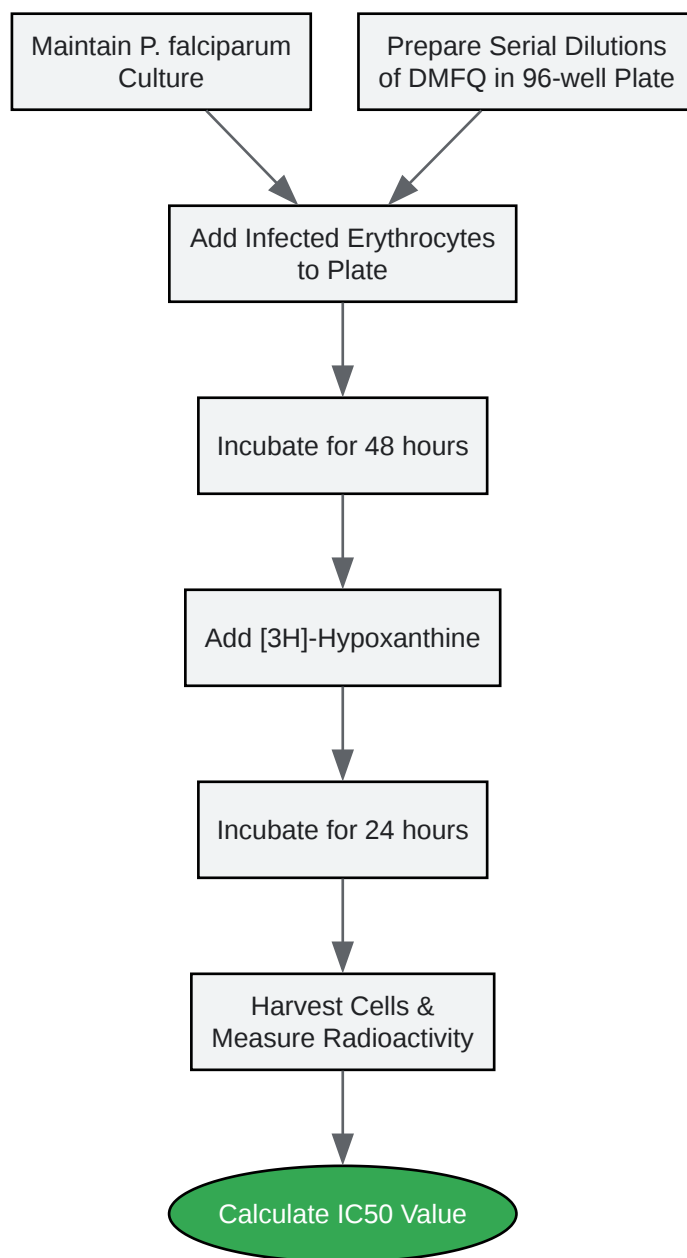
Metabolic Pathway of Ferroquine to Desmethyl Ferroquine

Ferroquine is primarily metabolized in the liver via an oxidative N-dealkylation pathway.[4][5] This process is catalyzed by several cytochrome P450 (CYP) isoforms, including CYP2C9, CYP2C19, CYP3A4, and potentially CYP2D6 in some individuals.[3][9] The major metabolic route involves the removal of one methyl group from the terminal nitrogen atom of the side chain to produce the active mono-N-**desmethyl ferroquine** (DMFQ). A subsequent

demethylation can occur to form the di-N,N-**desmethyl ferroquine** (di-DMFQ), which has substantially lower antimalarial activity.[\[1\]](#)[\[4\]](#)







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